

Toxicological Profile and Safety Data of Diisodecyl Adipate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisodecyl adipate

Cat. No.: B167166

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Abstract

Diisodecyl adipate (DIDA) is a high molecular weight branched-chain aliphatic ester primarily used as a plasticizer. This technical guide provides a comprehensive overview of its toxicological profile and safety data, compiled from available literature and read-across data from its structural analogue, di(2-ethylhexyl) adipate (DEHA), where specific data for DIDA is not available. This guide is intended to serve as a resource for researchers, scientists, and drug development professionals in evaluating the safety of DIDA. All quantitative data is presented in structured tables, and detailed experimental protocols for key studies are described. Additionally, relevant biological pathways and experimental workflows are visualized using Graphviz diagrams.

Introduction

Diisodecyl adipate (DIDA), with the CAS number 27178-16-1, is a complex mixture of isomers. It is a synthetic ester of isodecyl alcohol and adipic acid.[1] DIDA's primary application is as a plasticizer in various polymers, valued for its low volatility and resistance to extraction. [2] Understanding its toxicological profile is crucial for risk assessment in its various applications, including those where human exposure is possible. Due to a lack of comprehensive toxicological data for DIDA for certain endpoints, this guide incorporates a read-across approach from the structurally similar and well-studied analogue, di(2-ethylhexyl) adipate (DEHA).[3]

Physicochemical Properties

A summary of the key physicochemical properties of **Diisodecyl adipate** is presented in Table 1.

Table 1: Physicochemical Properties of **Diisodecyl Adipate**

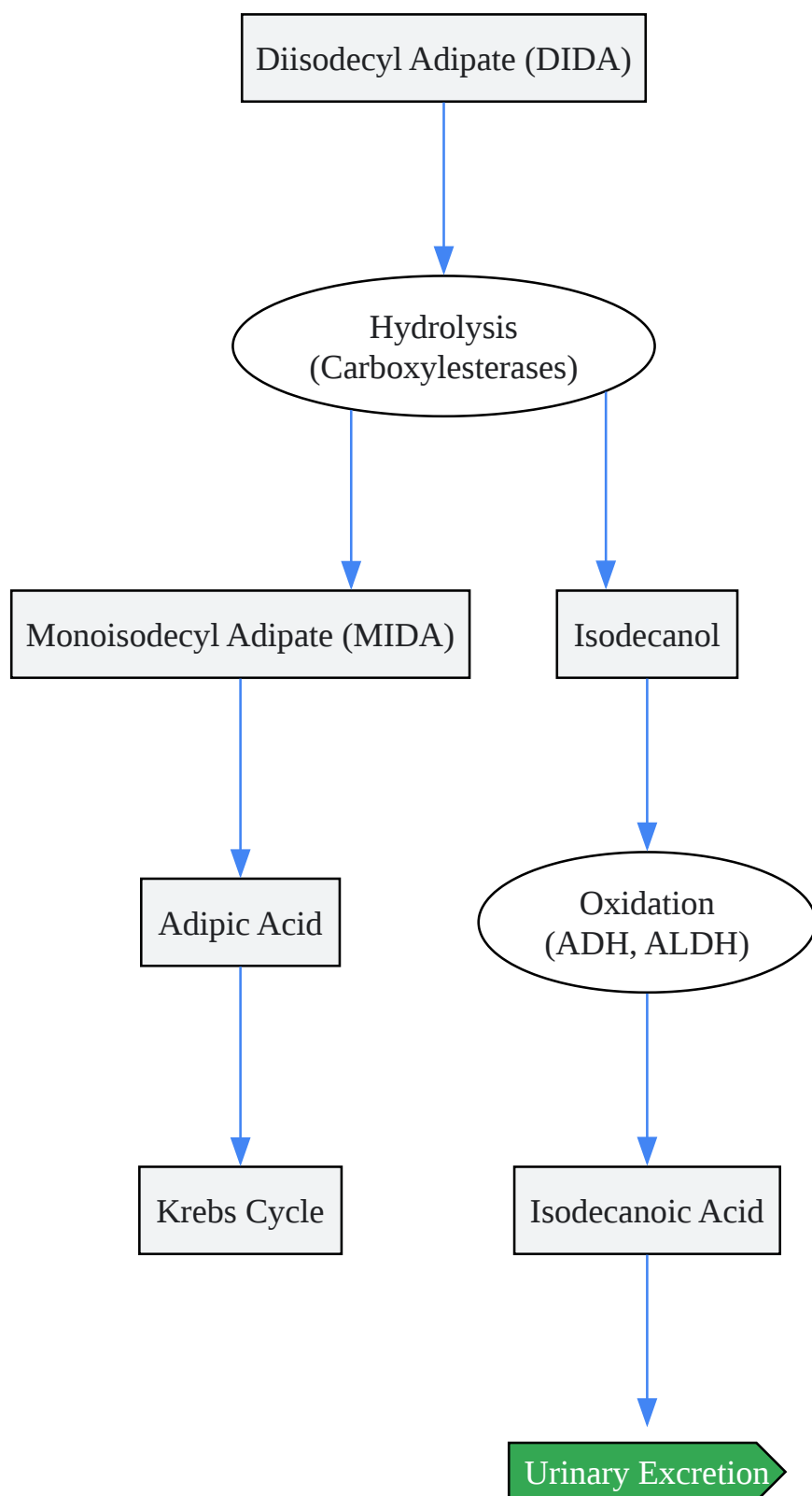
Property	Value	Reference
CAS Number	27178-16-1	[4]
Molecular Formula	C ₂₆ H ₅₀ O ₄	[1]
Molecular Weight	426.67 g/mol	[5]
Appearance	Clear, colorless to pale yellow liquid	[1]
Boiling Point	240°C	[1]
Melting Point	-75°C	[1]
Flash Point	221°C	[6]
Solubility	Insoluble in water; soluble in oil	[1]

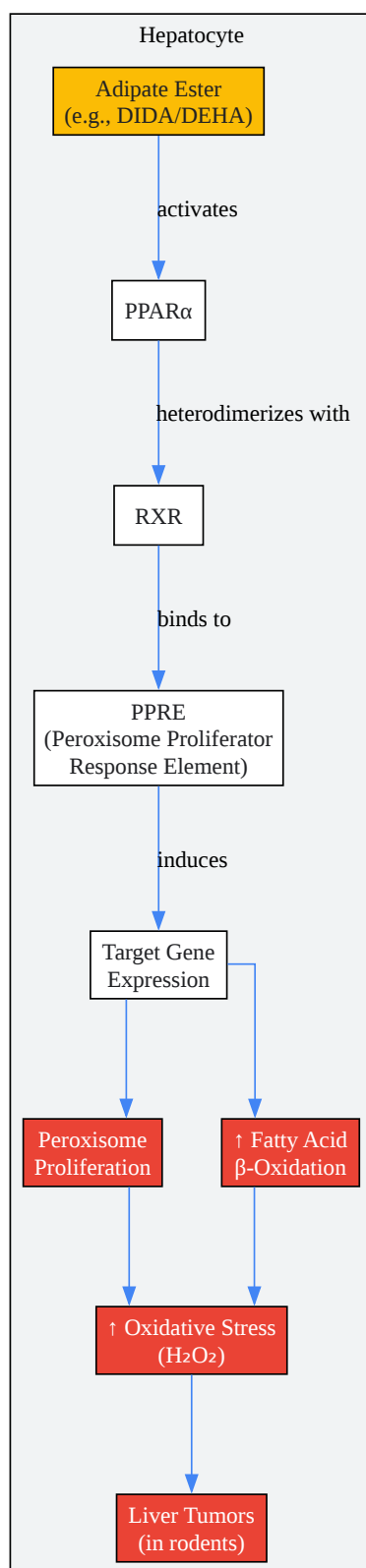
Toxicokinetics

No specific toxicokinetic studies on **Diisodecyl adipate** were identified. However, based on its structure as a diester, it is anticipated to undergo hydrolysis in the gastrointestinal tract to isodecanol and adipic acid. The metabolic fate of its structural analogue, DEHA, has been studied in rats and humans and provides valuable insight.

Orally administered DEHA is rapidly and almost completely absorbed in rats and humans.[7][8] It is quickly hydrolyzed to mono(2-ethylhexyl) adipate (MEHA) and 2-ethylhexanol.[7] The primary urinary metabolite in rats is adipic acid, while in humans, the major specific metabolite is mono-5-carboxy-2-ethylpentyl adipate (5cx-MEPA).[2][8] Excretion is rapid, predominantly via urine, with the majority of metabolites eliminated within 24 hours.[2] There is no significant evidence of bioaccumulation.[7]

The proposed metabolic pathway for DIDA, based on the metabolism of other adipate and phthalate esters, is illustrated in the following diagram.





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References

- 1. tandfonline.com [tandfonline.com]
- 2. daikinchemicals.com [daikinchemicals.com]
- 3. canada.ca [canada.ca]
- 4. Antiandrogenic effects in male rats perinatally exposed to a mixture of di(2-ethylhexyl) phthalate and di(2-ethylhexyl) adipate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. rabbit eye irritation: Topics by Science.gov [science.gov]
- 6. chemview.epa.gov [chemview.epa.gov]
- 7. chemview.epa.gov [chemview.epa.gov]
- 8. oecd.org [oecd.org]
- To cite this document: BenchChem. [Toxicological Profile and Safety Data of Diisodecyl Adipate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167166#toxicological-profile-and-safety-data-of-diisodecyl-adipate]

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